

Methyl 4-amino-3,5,6-trichloropicolinate molecular structure and weight

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Compound of Interest

Compound Name:	Methyl 4-amino-3,5,6-trichloropicolinate
Cat. No.:	B087681

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In-Depth Technical Guide: Methyl 4-amino-3,5,6-trichloropicolinate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-amino-3,5,6-trichloropicolinate, a synthetic auxin herbicide, is a compound of significant interest in agricultural and potentially pharmaceutical research. As a picolinic acid derivative, it exhibits potent herbicidal activity against broadleaf weeds. Emerging research also suggests its potential as an antiviral and anticancer agent due to its inhibitory effects on fatty acid transport mechanisms. This guide provides a comprehensive overview of its molecular structure, weight, physicochemical properties, and insights into its mechanisms of action, supported by experimental considerations.

Molecular Structure and Properties

Methyl 4-amino-3,5,6-trichloropicolinate is a chlorinated pyridine derivative with a methyl ester functional group. The presence of the amino group and chlorine atoms on the pyridine ring, along with the methyl ester at the 2-position, are crucial for its biological activity.

Molecular Structure:

Caption: 2D molecular structure of **methyl 4-amino-3,5,6-trichloropicolinate**.

Physicochemical Data Summary:

Property	Value	Reference
IUPAC Name	Methyl 4-amino-3,5,6-trichloro-2-picoline	[1]
Synonyms	Picloram-methyl ester, Methyl 4-amino-3,5,6-trichloropyridine-2-carboxylate	[1]
CAS Number	14143-55-6	[1] [2]
Molecular Formula	C ₇ H ₅ Cl ₃ N ₂ O ₂	[1] [2]
Molecular Weight	255.49 g/mol	[2]
Boiling Point	394.6 °C at 760 mmHg	[2]

Experimental Protocols

Synthesis

The synthesis of **methyl 4-amino-3,5,6-trichloropicolinate** typically involves the esterification of its parent carboxylic acid, 4-amino-3,5,6-trichloropicolinic acid (commonly known as picloram).

General Fischer-Speier Esterification Protocol (Adapted):

- Reaction Setup: In a round-bottom flask, dissolve 4-amino-3,5,6-trichloropicolinic acid (1.0 equivalent) in an excess of anhydrous methanol (which acts as both reactant and solvent).
- Catalyst Addition: While stirring the mixture at room temperature, slowly add a catalytic amount of a strong acid, such as concentrated sulfuric acid (0.1-0.2 equivalents), dropwise. The addition is exothermic, and a transient increase in temperature may be observed.
- Reflux: Attach a reflux condenser and heat the reaction mixture to reflux (approximately 65 °C for methanol) using a suitable heating source. Monitor the reaction progress by a

technique such as thin-layer chromatography (TLC) until the starting material is consumed.

- **Work-up:** After cooling the reaction mixture to room temperature, carefully neutralize the excess acid by the slow addition of a saturated aqueous solution of a weak base, like sodium bicarbonate.
- **Extraction:** Extract the aqueous mixture with a suitable organic solvent, for example, ethyl acetate.
- **Purification:** Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude methyl ester. Further purification can be achieved by recrystallization or column chromatography.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) for Quantification (General Method):

A reversed-phase HPLC method with UV detection can be adapted for the quantification of **methyl 4-amino-3,5,6-trichloropicolinate**.

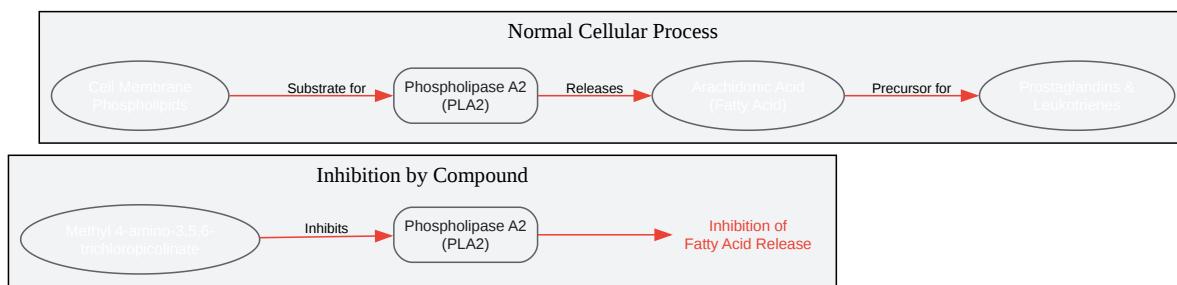
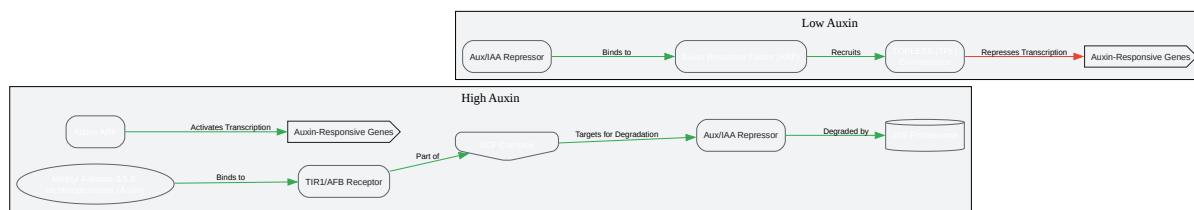
- **Column:** A C18 stationary phase is commonly used.
- **Mobile Phase:** A gradient elution using a mixture of an aqueous buffer (e.g., formic acid in water) and an organic solvent (e.g., methanol or acetonitrile).
- **Detection:** UV detection at a wavelength determined by the compound's UV absorbance spectrum.
- **Quantification:** Based on a calibration curve generated from standards of known concentrations.

Mechanism of Action

Herbicidal Activity: Auxin Signaling Pathway

Methyl 4-amino-3,5,6-trichloropicolinate acts as a synthetic auxin, disrupting plant growth by interfering with the natural auxin signaling pathway. In this pathway, the F-box protein

TRANSPORT INHIBITOR RESISTANT 1 (TIR1) and its homologs (AFBs) act as auxin receptors.



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